

# Standard 5-Week Ramp-Up Protocol & TLS Management

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## Compound Focus: Venetoclax

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The foundational regimen for **venetoclax** in CLL, whether as monotherapy or in combination with anti-CD20 antibodies, begins with a standardized 5-week ramp-up schedule to gradually increase the dose from 20 mg to the target of 400 mg daily [1] [2] [3].

**Table 1: Standard 5-Week Venetoclax Ramp-Up Schedule for CLL/SLL [1] [2] [4]**

| Week         | Venetoclax Oral Daily Dose |
|--------------|----------------------------|
| 1            | 20 mg                      |
| 2            | 50 mg                      |
| 3            | 100 mg                     |
| 4            | 200 mg                     |
| 5 and beyond | 400 mg                     |

Tumor Lysis Syndrome (TLS) is a critical safety concern during the ramp-up phase due to rapid cancer cell death [1] [4]. Risk is a continuum based on tumor burden and renal function. The protocol mandates pre-treatment tumor burden assessment (via CT scan) and blood chemistry evaluation [3] [4]. Prophylaxis and monitoring are stratified by risk level as below.

**Table 2: TLS Risk Stratification, Prophylaxis, and Monitoring in CLL/SLL [3] [5] [4]**

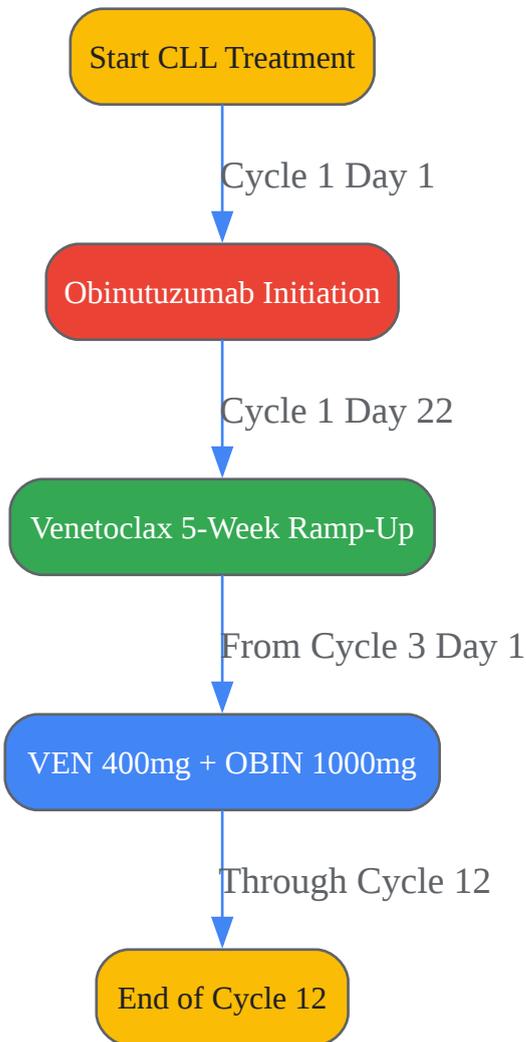
| Risk Level & Criteria  | Prophylaxis | Blood Chemistry Monitoring Setting & Frequency |
|--|-------------|--|
| <p>  <b>Low Risk</b> All lymph nodes &lt;5 cm <b>AND</b> ALC &lt;25 x 10<sup>9</sup>/L   Oral hydration (1.5-2 L/day); Anti-hyperuricemics (e.g., allopurinol) starting 2-3 days pre-<b>venetoclax</b> [4].   <b>Outpatient</b>. For 20 mg &amp; 50 mg doses: pre-dose, 6-8 hrs, and 24 hrs post-dose. For subsequent doses: pre-dose [4].     <b>Medium Risk</b> Any lymph node 5 to &lt;10 cm <b>OR</b> ALC ≥25 x 10<sup>9</sup>/L   Oral hydration; Consider additional IV hydration; Anti-hyperuricemics [4].   <b>Outpatient</b>. Same as Low Risk. Consider <b>hospitalization</b> for first doses if CrCl &lt;80 mL/min [4].     <b>High Risk</b> Any lymph node ≥10 cm <b>OR</b> ALC ≥25 x 10<sup>9</sup>/L <b>AND</b> any node ≥5 cm   Oral &amp; IV hydration (150-200 mL/hr); Anti-hyperuricemics; consider rasburicase if baseline uric acid elevated [4].   <b>Inpatient</b>. For 20 mg &amp; 50 mg doses: pre-dose, 4, 8, 12, and 24 hrs post-dose. Subsequent doses: pre-dose, 6-8 hrs, and 24 hrs post-dose [4].  </p> |             |  |

## Integration with Combination Therapies

The ramp-up schedule is integrated with combination agents, with timing varying by the specific partner drug.

- **Venetoclax + Obinutuzumab (VEN+G):** Treatment is fixed-duration for 12 cycles [1] [6].
  - **Obinutuzumab** begins first: 100 mg (Cycle 1, Day 1), 900 mg (Day 2), then 1000 mg on Days 8 and 15 of Cycle 1, and Day 1 of Cycles 2-6 [1].
  - **Venetoclax** ramp-up starts on **Cycle 1, Day 22**. After ramp-up, continue 400 mg daily until the end of Cycle 12 [1].

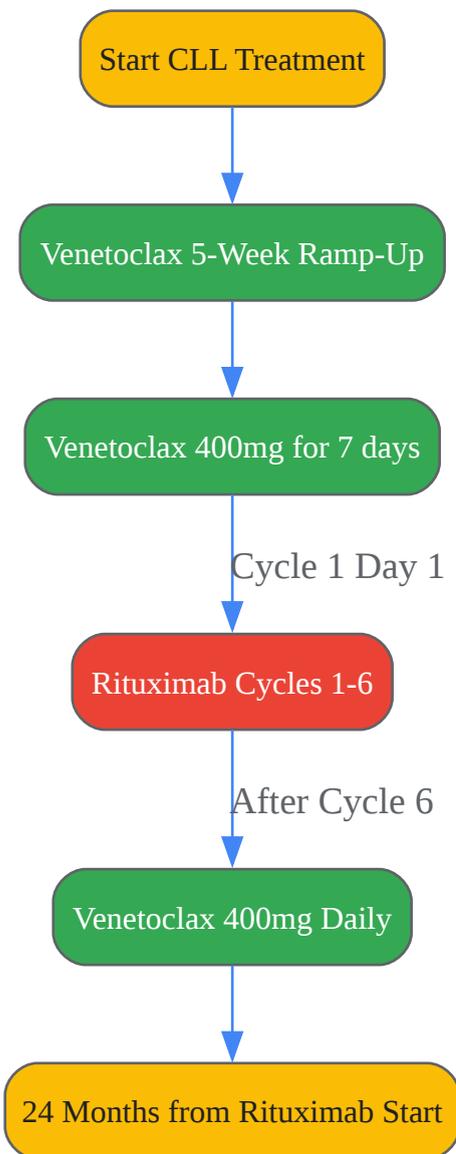
The following workflow diagrams illustrate the two main combination therapy sequences:



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### **Venetoclax + Obinutuzumab (VEN+G) 12-Month Schedule**

- **Venetoclax + Rituximab (VEN+R):** Treatment is fixed-duration for 24 months of **venetoclax** [2].
  - **Venetoclax** 5-week ramp-up is completed first.
  - **Rituximab** begins **after** the patient has received the 400 mg dose of **venetoclax** for 7 days. Dose: 375 mg/m<sup>2</sup> (Cycle 1, Day 1) then 500 mg/m<sup>2</sup> (Day 1 of Cycles 2-6) [2].
  - **Venetoclax** 400 mg daily continues for 24 months from the start of rituximab [2].



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**Venetoclax + Rituximab (VEN+R) Treatment Schedule**

## Emerging Protocols: Accelerated Dose Escalation

Recent research has investigated accelerated **venetoclax** ramp-up schedules to achieve a therapeutic dose more rapidly, primarily in inpatient settings with close monitoring.

**SAVE (Safe Accelerated Venetoclax Escalation) Protocol [7]**

- **Methodology:** This is an ongoing Phase Ib trial for treatment-naïve (TN) and relapsed/refractory (R/R) CLL patients. Key protocol details:
  - **Dosing Schedule:** Inpatient **venetoclax** ramp-up over 5 days: 20 mg → 50 mg → 100 mg → 200 mg → 400 mg [7].
  - **TLS Monitoring:** Blood chemistries (potassium, uric acid, phosphorus, calcium, creatinine) are checked pre-dose and at 4, 8, 12, and 24 hours following each dose [7].
  - **Concomitant Therapy:** Most patients received obinutuzumab per standard of care [7].
- **Key Findings:**
  - **Feasibility & Safety:** Among 20 patients, all completed the accelerated ramp-up with **no clinical TLS**. One patient (5%) with medium TLS risk experienced laboratory TLS requiring treatment, extending the hospitalization to 6 days [7].
  - **Efficacy:** After 3 months, the Overall Response Rate (ORR) was 89%, with 74% achieving undetectable Measurable Residual Disease (uMRD) in peripheral blood [7].
- **Conclusion:** A 5-day accelerated ramp-up is feasible with a low risk of TLS in a closely monitored inpatient setting, offering a promising option for patients needing faster time to therapeutic dose [7].

### Rapid Dose Escalation (RDE) in Post-BCRi Patients [8]

- **Methodology:** A retrospective analysis of 33 R/R CLL patients previously treated with Bruton's Tyrosine Kinase inhibitors (BTKi) who underwent **venetoclax** RDE.
- **Key Findings:**
  - The median time to target dose was 9 days [8].
  - Laboratory TLS occurred in 52% of patients, and clinical TLS (all with renal injury) occurred in 15% [8].
  - TLS was more frequent in patients with high tumor burden. A decrease in Absolute Lymphocyte Count (ALC) of  $>10 \times 10^3/\mu\text{L}$  within 24 hours of a dose was a significant predictor for TLS risk [8].
- **Conclusion:** While RDE is feasible in high-risk, post-BCRi patients with in-hospital monitoring, it carries a substantially higher risk of TLS compared to the standard 5-week or SAVE protocols. The rapidity of ALC drop can help guide escalation decisions [8].

## Key Considerations for Protocol Design

- **Dose Modifications:** For adverse events like Grade 3/4 neutropenia or non-hematologic toxicities, protocol-specified dose interruptions and reductions are required [3] [4]. Following an interruption of  $>1$  week during ramp-up or  $>2$  weeks after, reassess TLS risk before reinitiating, potentially using a reduced dose [3] [4].
- **Drug Interactions:** Coadministration with strong or moderate CYP3A inhibitors is contraindicated during ramp-up or requires significant **venetoclax** dose reductions thereafter due to increased

exposure and TLS risk [1] [2] [3]. Patients must avoid grapefruit, Seville oranges, and starfruit [1] [2].

## Conclusion

The standard 5-week **venetoclax** ramp-up remains the cornerstone for safe CLL treatment initiation, with TLS risk mitigation through meticulous prophylaxis and monitoring. For selected patient populations in specialized clinical settings, accelerated dosing protocols like SAVE present a viable alternative, demonstrating the potential to achieve therapeutic doses more rapidly while maintaining an acceptable safety profile.

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## References

1. VEN+G Dosing Schedule for CLL/SLL - venclexta [venclextahcp.com]
2. VEN+R Dosing Schedule for CLL/SLL - venclexta [venclextahcp.com]
3. Venclexta (venetoclax) dosing, indications, interactions, ... [reference.medscape.com]
4. Venclexta Dosage Guide [drugs.com]
5. Venetoclax Dosage Guide + Max Dose, Adjustments [drugs.com]
6. VENCLEXTA® + GAZYVA® Dosing Schedule [venclexta.com]
7. Initial results dose ramp-up of venetoclax in CLL [cllsociety.org]
8. Safety of venetoclax rapid dose escalation in CLL patients ... [pubmed.ncbi.nlm.nih.gov]

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